

Essential Safety and Logistics for Handling 5-Nitroguaiacol (sodium)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Nitroguaiacol (sodium)

Cat. No.: B14793361

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **5-Nitroguaiacol (sodium)** (CAS: 67233-85-6), including personal protective equipment (PPE) recommendations, handling procedures, and disposal plans.

Chemical Identifier and Hazard Information

Identifier	Value
Chemical Name	5-Nitroguaiacol sodium salt
Synonyms	2-Methoxy-5-nitrophenol sodium salt, Atonik ^[1]
CAS Number	67233-85-6 ^{[2][3]}
Molecular Formula	C7H6NNaO4 ^[2]
Molecular Weight	191.12 g/mol ^{[1][4]}
Appearance	Red to dark red powder or crystals ^{[1][5]}

Hazard Classification

Hazard Class	Hazard Statement	GHS Pictograms
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[3][6]	GHS07 (Exclamation Mark)
Skin Irritation (Category 2)	H315: Causes skin irritation[2][5]	GHS07 (Exclamation Mark)
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation[2][5]	GHS07 (Exclamation Mark)
Hazardous to the Aquatic Environment, Long-term (Chronic) - Category 2	H411: Toxic to aquatic life with long lasting effects[3][6]	GHS09 (Environment)

Personal Protective Equipment (PPE)

To ensure personal safety when handling **5-Nitroguaiacol (sodium)**, the following personal protective equipment is recommended.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Chemical impermeable gloves or protective gloves[2][6]	To prevent skin irritation upon contact[2][5].
Eye Protection	Safety glasses with side-shields or goggles. A face shield may be required in situations with a higher risk of splashing[2]	To prevent serious eye irritation[2][5].
Respiratory Protection	A dust respirator should be used, especially when handling the powder form, to avoid inhalation[2]	To prevent respiratory tract irritation.
Body Protection	Protective clothing and boots as needed for the specific laboratory conditions[2]	To minimize skin exposure.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety and environmental protection.

Handling and Storage Procedures

Handling:

- Always handle **5-Nitroguaiacol (sodium)** in a well-ventilated area, preferably within a chemical fume hood[6].
- Take precautions to avoid the formation of dust[6].
- Avoid all direct contact with skin and eyes[6][7].
- After handling, wash hands and face thoroughly[2][5].
- Do not eat, drink, or smoke in the designated handling areas[3][6].
- Employ non-sparking tools and take measures to prevent electrostatic discharge[6].

Storage:

- Keep the container tightly sealed[2][6].
- Store in a cool, dry, and well-ventilated location[2][6].
- Store separately from incompatible materials, such as oxidizing agents, and foodstuffs[2][6].

Spill and Emergency Procedures

Spills:

- Evacuate personnel from the spill area.
- Ensure adequate ventilation.

- Wearing appropriate PPE, carefully sweep up the spilled solid material, avoiding dust generation[2].
- Collect the spilled material into a suitable, closed container for disposal[6].
- Clean the spill area thoroughly.

First Aid:

Exposure Route	First Aid Measures
If Swallowed	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention[6].
If on Skin	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice[2][6].
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice or attention[2].
If Inhaled	Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration and consult a doctor immediately[6].

Disposal Plan

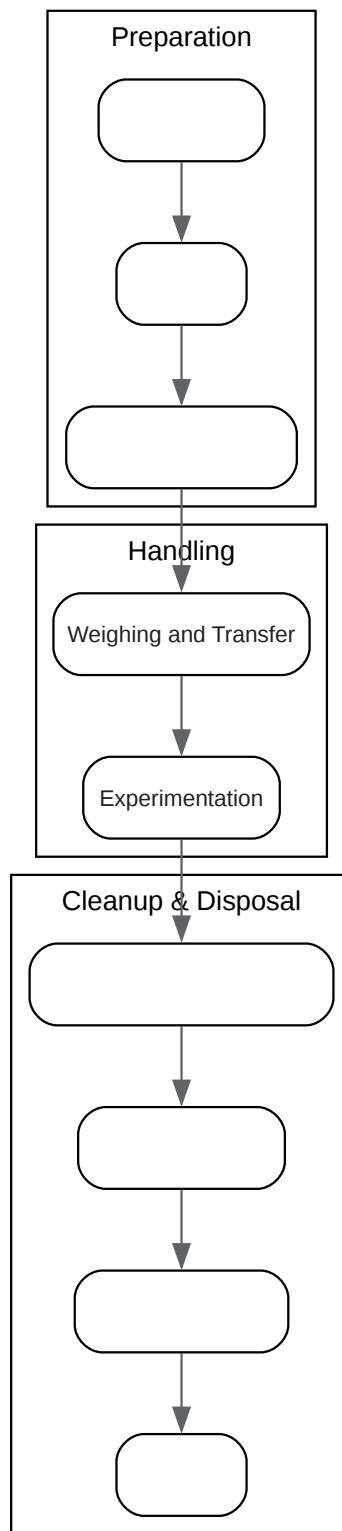
All waste containing **5-Nitroguaiacol (sodium)** must be treated as hazardous waste and disposed of in accordance with all applicable local, state, and federal regulations[3][6].

- Do not allow the chemical to enter drains or the environment[6].
- Collect waste in clearly labeled, sealed containers.

- One disposal option is to dissolve or mix the material with a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber[2].

Workflow for Safe Handling of 5-Nitroguaiacol (sodium)

Workflow for Safe Handling of 5-Nitroguaiacol (sodium)

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Caption: A flowchart outlining the key steps for the safe handling of **5-Nitroguaiacol (sodium)**.

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